

optimization of YYA-021 for high-throughput screening

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: YYA-021

Cat. No.: B1683535

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References

- 1. medkoo.com [medkoo.com]
- 2. glpbio.com [glpbio.com]
- 3. ALLORION THERAPEUTICS ANNOUNCES FIRST PATIENT DOSED IN PHASE 1/2 STUDY OF ARTS-021, A POTENTIAL BEST IN CLASS CDK2 INHIBITOR, FOR ADVANCED OR METASTATIC SOLID TUMORS [prnewswire.com]
- 4. avenzotx.com [avenzotx.com]
- 5. Avenzo Therapeutics Announces Global License of AVZO-021 (ARTS-021), a Potentially Best-in-Class Clinical Stage CDK2 Inhibitor from Allorion Therapeutics [prnewswire.com]
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